N-Ethyl-N-methylcyclohexanamine physical properties

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Compound of Interest

Compound Name:	*N-Ethyl-N-methylcyclohexanamine*
CAS No.:	*57880-93-0*
Cat. No.:	*B8761395*

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An In-depth Technical Guide to the Physical Properties of **N-Ethyl-N-methylcyclohexanamine**

This technical guide provides a comprehensive overview of the core physical properties of **N-Ethyl-N-methylcyclohexanamine**, targeted at researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details relevant experimental methodologies, and illustrates a general workflow for the physical characterization of such a compound.

Compound Overview

N-Ethyl-N-methylcyclohexanamine is a tertiary amine with the chemical formula $C_9H_{19}N$.[1][2][3] It features a cyclohexane ring substituted on the nitrogen atom with both an ethyl and a methyl group.[3] This structure imparts specific physical and chemical characteristics that are crucial for its handling, application in synthesis, and potential biological activity.

Summary of Physical Properties

The following table summarizes the known and predicted physical properties of **N-Ethyl-N-methylcyclohexanamine**. It is important to note that while some properties have been

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experimentally determined, others are based on computational predictions.

Property	Value	Source
Molecular Formula	$C_9H_{19}N$	[1][2][3]
Molecular Weight	141.25 g/mol	[1][2][3]
Melting Point	249-250 °C	[1]
Boiling Point	72-73 °C @ 12 Torr	[1]
Density (Predicted)	0.85 ± 0.1 g/cm³	[1]
LogP	2.27	[1]
XLogP3	2.4	[1][2]
Exact Mass	141.151749610 Da	[1][2]
Topological Polar Surface Area	3.24 Å²	[1]
Hydrogen Bond Donor Count	0	[1][2]
Hydrogen Bond Acceptor Count	1	[1][2]
Rotatable Bond Count	2	[1][2]
Heavy Atom Count	10	[1][2]
Complexity	84.7	[1][2]

Experimental Protocols

While specific experimental reports for determining the physical properties of **N-Ethyl-N-methylcyclohexanamine** are not widely published, standard methodologies for characterizing similar liquid organic compounds are well-established. The following protocols describe how these key physical properties would typically be determined experimentally.

Boiling Point Determination (Micro Method)

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The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination using a Thiele tube is a common and accurate method.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (0-200 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)

Procedure:

- Add approximately 0.5 mL of **N-Ethyl-N-methylcyclohexanamine** to the small test tube.
- Place the capillary tube into the test tube with its open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Place the assembly into the Thiele tube containing mineral oil, making sure the rubber band is above the oil level to prevent it from dissolving. The oil level should be just above the sidearm of the Thiele tube.
- Gently heat the side arm of the Thiele tube. This will create convection currents that ensure uniform heating of the oil bath.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

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- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube. At this point, remove the heat.
- The liquid will begin to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn into the capillary tube.[4][5] Record this temperature.

Density Determination

The density of a liquid can be accurately measured using a vibrating tube densimeter, which offers high precision with small sample volumes.

Apparatus:

- Vibrating tube densimeter (e.g., Anton Paar DMA series)
- Syringe for sample injection
- Deionized water and dry air for calibration
- Thermostatic control unit

Procedure:

- Calibration: Calibrate the densimeter according to the manufacturer's instructions using dry air and deionized water at a known temperature (e.g., 20 °C). The instrument measures the oscillation period of a U-shaped tube, which changes based on the density of the fluid inside.
- Sample Preparation: Ensure the **N-Ethyl-N-methylcyclohexanamine** sample is free of air bubbles and impurities.
- Measurement: Inject the sample into the measurement cell of the densimeter using a syringe, ensuring the cell is completely filled without any bubbles.
- Temperature Equilibration: Allow the sample to reach thermal equilibrium at the desired temperature, controlled by the instrument's thermostat.
- Data Acquisition: The instrument will measure the oscillation period and automatically calculate the density of the sample. Record the density value at the specified temperature.

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Multiple readings should be taken to ensure reproducibility.[1][3][6]

Melting Point Determination

Given the reported high melting point (249-250 °C), it is likely that this value corresponds to a salt form of the amine (e.g., a hydrochloride salt), as the freebase form is expected to be a liquid at room temperature based on its boiling point. The following protocol is for determining the melting point of a solid crystalline compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) with a heating block and viewing lens
- Glass capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample needs to be pulverized)

Procedure:

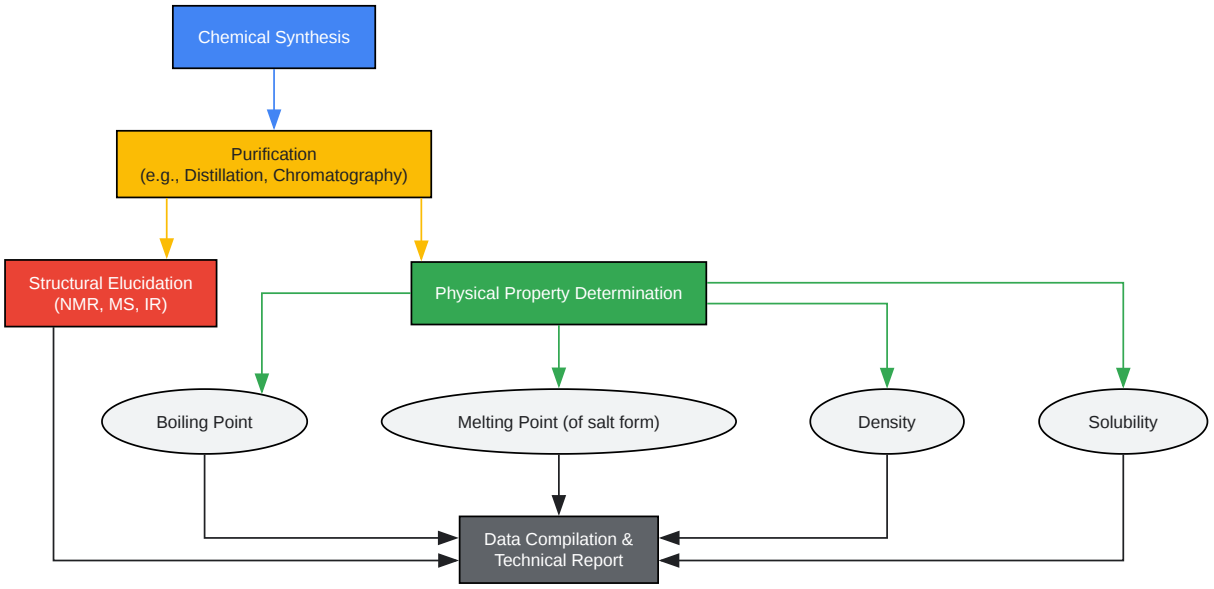
- Sample Preparation: Place a small amount of the dry, crystalline solid onto a clean, dry surface. If the crystals are large, gently pulverize them to a fine powder.
- Loading the Capillary: Tap the open end of a capillary tube into the powder to pack a small amount of the sample into the tube. The sample height should be 2-3 mm.[7]
- Measurement:
  - Insert the capillary tube into the heating block of the melting point apparatus.
  - If the approximate melting point is known, heat the block rapidly to about 20 °C below this temperature.
  - Then, reduce the heating rate to 1-2 °C per minute to allow for accurate observation.[8][9]
  - Observe the sample through the magnifying lens.
- Recording the Melting Range: Record two temperatures:

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- T1: The temperature at which the first droplet of liquid appears.
- T2: The temperature at which the entire sample has completely melted into a clear liquid.
- The melting point is reported as the range T1-T2. A narrow range (0.5-1.0 °C) is indicative of high purity.[8][9]

Visualization of Characterization Workflow

The following diagram illustrates a generalized workflow for the synthesis and physical characterization of a novel chemical compound like **N-Ethyl-N-methylcyclohexanamine**.



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Workflow for Chemical Characterization.

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